

# improving sample stability in Insta-Gel Plus

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## Compound of Interest

Compound Name: *insta-gel*

Cat. No.: *B1173381*

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## Insta-Gel Plus Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize sample stability and achieve reliable results with **Insta-Gel Plus**.

### Frequently Asked Questions (FAQs)

Q1: What are the primary applications of **Insta-Gel Plus**?

**Insta-Gel Plus** is a versatile liquid scintillation cocktail ideal for a wide range of applications. It is particularly effective for incorporating aqueous and organic-soluble samples. Due to its high sample holding capacity and gel formation properties, it is well-suited for counting large volumes of water, <sup>14</sup>C labeled TLC scrapings, and suspended solids.

Q2: What types of vials are recommended for use with **Insta-Gel Plus** to ensure sample stability?

For optimal sample stability over extended periods, borosilicate glass vials are recommended. Studies have shown that samples prepared and stored in polyethylene vials can exhibit a decrease in counting efficiency over time, especially with higher sample loads. Samples in borosilicate glass vials, however, remain stable for all cocktails, even over extended periods.

Q3: What is the maximum sample load for **Insta-Gel Plus**?

**Insta-Gel Plus** can accommodate a high sample load, holding up to 50% water. However, for certain sample types and applications, very high sample loads (exceeding 50%) may lead to a decrease in performance.

## Troubleshooting Guides

### Issue 1: Decreased Counting Efficiency Over Time

A gradual loss of counts can indicate sample instability. The following table summarizes the stability of **Insta-Gel Plus** with different sample loads and vial types.

Data Presentation: **Insta-Gel Plus** Sample Stability

Isotope	Sample Load	Vial Type	Time Period	Change in Counting Efficiency
<sup>3</sup> H	50%	Polyethylene	> 24 hours	Significant Decrease
<sup>14</sup> C	50%	Polyethylene	> 24 hours	Significant Decrease
<sup>3</sup> H	5%	Polyethylene	Extended	Stable
<sup>14</sup> C	5%	Polyethylene	Extended	Stable
<sup>3</sup> H	5% & 50%	Borosilicate Glass	Extended	Stable
<sup>14</sup> C	5% & 50%	Borosilicate Glass	Extended	Stable

Troubleshooting Steps:

- **Vial Selection:** If using polyethylene vials with high sample loads, consider switching to borosilicate glass vials to improve stability.
- **Sample Load:** If a high sample load is necessary, minimize the storage time before counting, especially when using polyethylene vials. For long-term storage, reducing the sample load to

5% or less can improve stability in polyethylene vials.

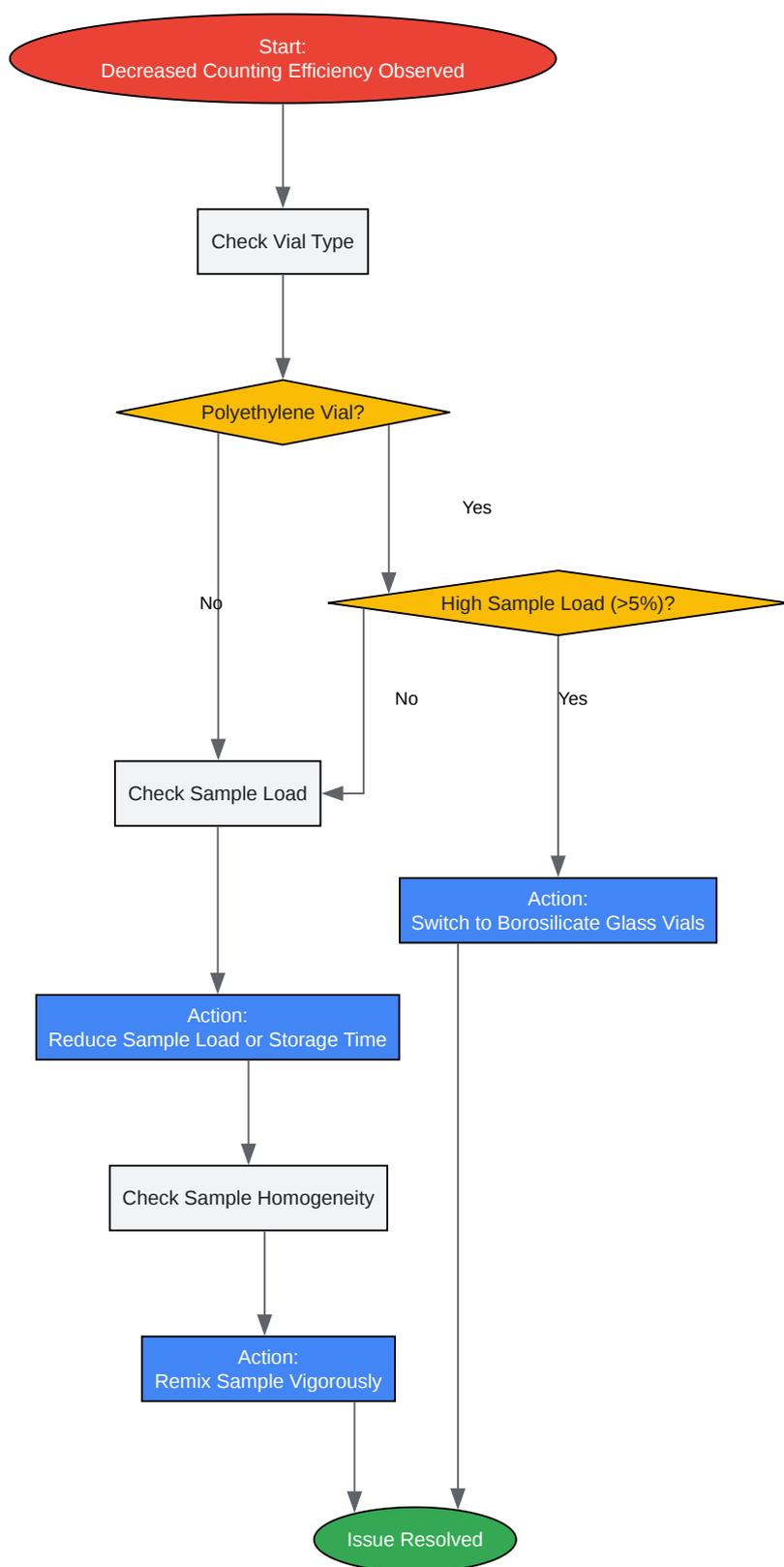
- Homogeneity: Ensure the sample is thoroughly mixed with **Insta-Gel Plus** to form a stable, homogeneous emulsion or gel. Inadequate mixing can lead to phase separation and inconsistent counting.

#### Experimental Protocol: Assessing Sample Stability

This protocol is based on the methodology used in a performance comparison of liquid scintillation cocktails.

- Vial Preparation: Prepare two sets of 20 mL vials: one with low-potassium borosilicate glass and another with high-density polyethylene.
- Sample Preparation:
  - For each vial type, prepare samples with both a low (5%) and a high (50%) sample load.
  - Add the desired volume of your aqueous sample to the vial.
  - Add the appropriate volume of **Insta-Gel Plus** to achieve the target sample load.
  - Cap the vials and shake vigorously until a homogeneous mixture is formed.
- Spiking: Add a known activity (e.g., 100  $\mu$ L of a tritiated or  $^{14}\text{C}$  reference solution) to each sample.
- Counting:
  - Measure the initial counting efficiency of each sample immediately after preparation.
  - Store the samples under controlled conditions (e.g., room temperature, protected from light).
  - Re-measure the counting efficiency of each sample at regular intervals (e.g., 24, 48, 72 hours) to monitor for any decrease.

#### Logical Relationship: Troubleshooting Decreased Counting Efficiency



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Caption: Troubleshooting workflow for decreased counting efficiency.

## Issue 2: Chemiluminescence

Chemiluminescence is the production of light from chemical reactions within the vial, leading to erroneously high counts.

Troubleshooting Steps:

- **Neutralize Sample pH:** Alkaline samples are a common cause of chemiluminescence. If your sample is alkaline, neutralize it with a weak acid (e.g., acetic acid) before adding it to the **Insta-Gel Plus**.
- **Dark Adaptation:** Allow the prepared samples to sit in the dark at room temperature for several hours before counting. This allows for the decay of short-lived chemiluminescence.
- **Temperature Control:** Avoid elevated temperatures during sample preparation and storage, as heat can accelerate chemiluminescent reactions.

## Issue 3: Quenching

Quenching is any process that reduces the efficiency of the energy transfer in the scintillation process, resulting in lower counts.

Troubleshooting Steps:

- **Identify the Quench Type:**
  - **Chemical Quenching:** Caused by substances in the sample that interfere with the energy transfer from the solvent to the scintillator.
  - **Color Quenching:** Occurs when colored components in the sample absorb the light emitted by the scintillator.
- **Sample Preparation Adjustments:**
  - For colored samples, try to reduce the color by dilution or bleaching (e.g., with hydrogen peroxide), if compatible with your sample.
  - Reduce the sample volume to decrease the concentration of quenching agents.

- Use Quench Correction Curves: Modern liquid scintillation counters have software to correct for quenching. Ensure you are using the appropriate quench curve for your cocktail and sample type.

## Issue 4: Phase Separation

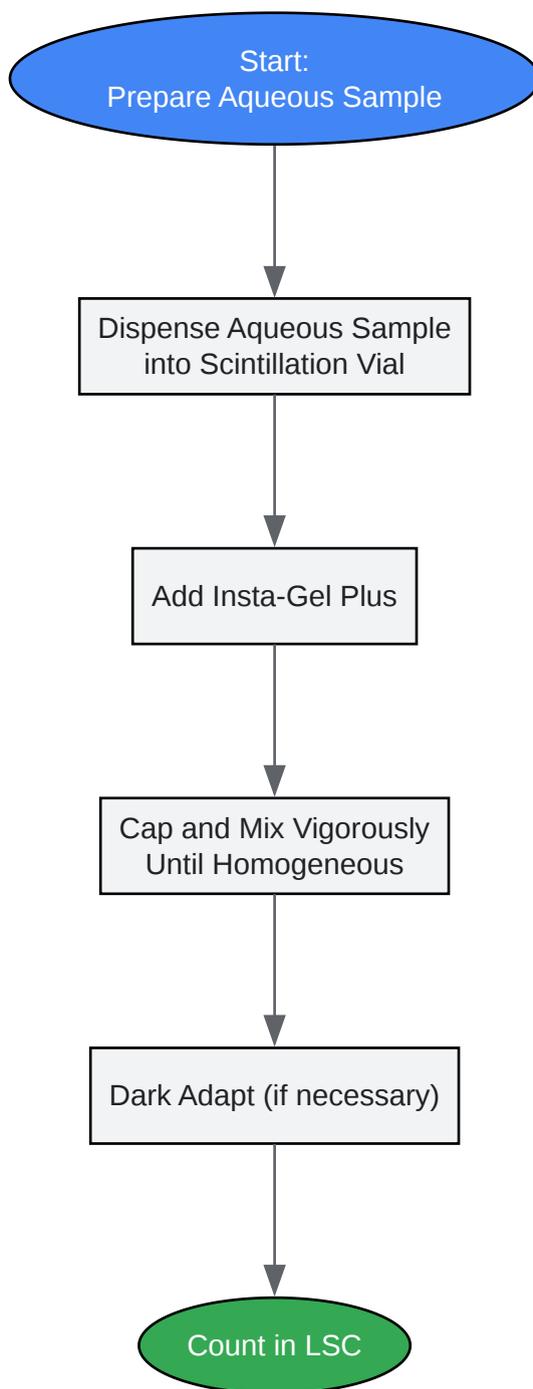
**Insta-Gel Plus** is designed to form a stable emulsion or gel. If you observe separation of the sample and cocktail into distinct layers, it can significantly impact counting accuracy.

Troubleshooting Steps:

- Optimize Sample-to-Cocktail Ratio: While **Insta-Gel Plus** has a high sample holding capacity, an excessive sample volume can lead to phase separation. Experiment with reducing the sample load.
- Vigorous Mixing: Ensure thorough and vigorous mixing immediately after adding the sample to the cocktail. For some samples, gentle inversion may not be sufficient.
- Temperature Effects: Drastic changes in temperature during storage can sometimes affect the stability of the emulsion. Store samples at a stable room temperature.
- Sample Composition: High concentrations of salts or other solutes in the aqueous sample can sometimes interfere with emulsion formation. If possible, dilute the sample to reduce the solute concentration.

## Experimental Workflows

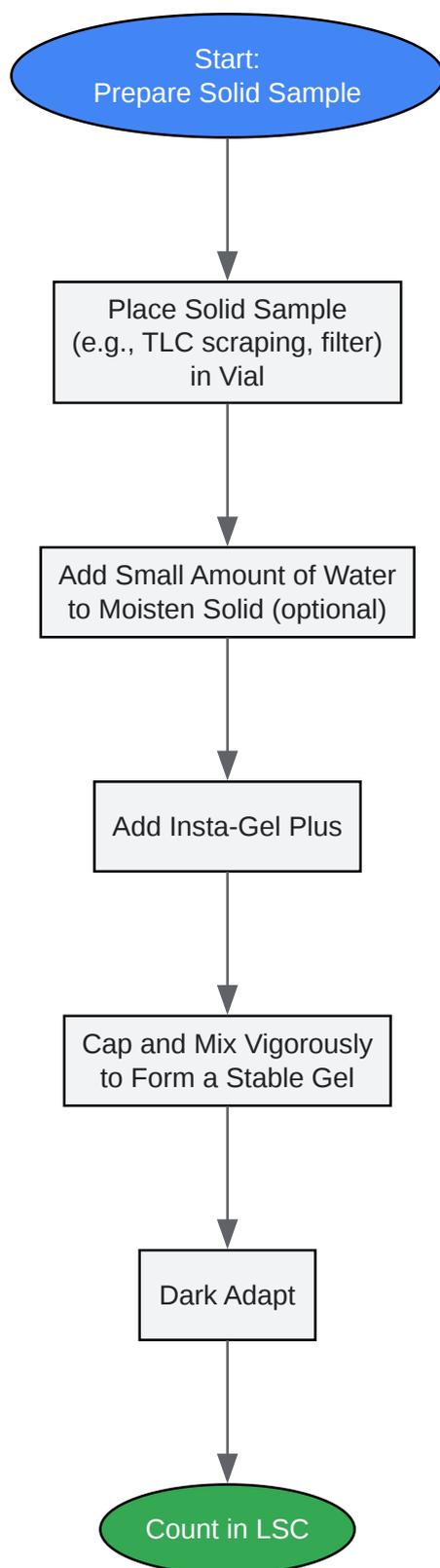
Workflow: Preparing Aqueous Samples



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Caption: General workflow for preparing aqueous samples.

Workflow: Preparing Suspended Solids/TLC Scrapings



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Caption: Workflow for preparing suspended solids.

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